

Application Note: High-Resolution Mass Spectrometry for the Identification of 2-Undecenal

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Compound of Interest

Compound Name: 2-Undecenal

CAS No.: 2463-77-6

Cat. No.: B3422175

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Introduction

2-Undecenal (C₁₁H₂₀O) is an unsaturated aldehyde with a characteristic fatty and citrus-like odor, making it a significant compound in the flavor and fragrance industry.[1][2][3] Accurate identification and quantification of **2-Undecenal** in various matrices are crucial for quality control and research. High-Resolution Mass Spectrometry (HRMS) offers unparalleled analytical capabilities for this purpose, providing high accuracy, resolution, and sensitivity. This application note details the protocols for the confident identification of **2-Undecenal** using Liquid Chromatography coupled with High-Resolution Mass Spectrometry (LC-HRMS).

Principle of High-Resolution Mass Spectrometry

HRMS instruments, such as Quadrupole-Orbitrap or Quadrupole Time-of-Flight (Q-TOF) mass spectrometers, can measure the mass-to-charge ratio (m/z) of ions with very high precision. This allows for the determination of the elemental composition of a molecule from its exact mass.[4] Furthermore, tandem mass spectrometry (MS/MS) capabilities enable the

fragmentation of precursor ions to generate characteristic product ions, which provides structural confirmation.[5]

Experimental Protocols

1. Sample Preparation

The appropriate sample preparation protocol is critical to ensure accurate and reproducible results. The choice of method depends on the sample matrix.

- For Liquid Samples (e.g., beverages, perfumes): A simple "dilute and shoot" method is often sufficient.[6]
 - Dilute the sample with a suitable solvent, such as a mixture of acetonitrile and water, to a final concentration within the linear range of the instrument (typically 10-100 µg/mL).[7]
 - Vortex the diluted sample to ensure homogeneity.
 - Filter the sample through a 0.22 µm syringe filter to remove any particulates that could clog the LC system.[7]
 - Transfer the filtrate to a standard 2 mL autosampler vial.[8]
- For Solid or Semi-Solid Samples (e.g., food products, biological tissues): An extraction step is necessary to isolate **2-Undecenal** from the matrix.
 - Homogenize the sample using a blender or grinder.[7]
 - Perform a liquid-liquid extraction by mixing the homogenized sample with an organic solvent like dichloromethane or a hexane/ethyl acetate mixture.[7]
 - Alternatively, use Solid-Phase Extraction (SPE) for cleaner extracts.[6]
 - Evaporate the organic solvent under a gentle stream of nitrogen.[9]
 - Reconstitute the dried extract in a solvent compatible with the LC mobile phase.[7][9]
 - Filter the reconstituted sample and transfer it to an autosampler vial.

2. Liquid Chromatography (LC) Method

Chromatographic separation is essential to resolve **2-Undecenal** from other components in the sample, which is particularly important for complex matrices.

Parameter	Condition
LC System	UHPLC or HPLC system
Column	C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Gradient Program	0-2 min: 30% B, 2-10 min: 30-95% B, 10-12 min: 95% B, 12-15 min: 30% B

3. High-Resolution Mass Spectrometry (HRMS) Method

The HRMS parameters should be optimized for the detection of **2-Undecenal**.

Parameter	Condition
Mass Spectrometer	Q-Orbitrap or Q-TOF Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Mass Range	m/z 50-500
Resolution	> 70,000 FWHM
Capillary Voltage	3.5 kV
Source Temperature	120 °C
MS/MS Fragmentation	Collision-Induced Dissociation (CID)
Collision Energy	Stepped collision energy (e.g., 10, 20, 40 eV) to obtain a rich fragmentation spectrum

Data Presentation and Analysis

Table 1: Physicochemical Properties of **2-Undecenal**

Property	Value
Chemical Formula	C ₁₁ H ₂₀ O
Molecular Weight	168.28 g/mol [10]
Exact Mass	168.1514 Da [10]

Table 2: Expected High-Resolution Masses of **2-Undecenal** Adducts

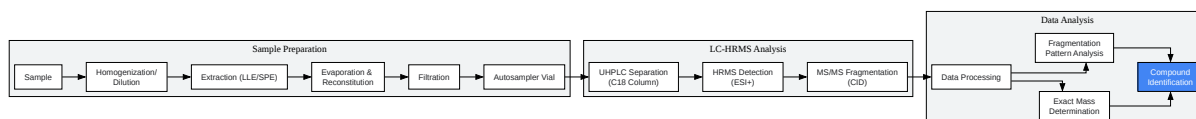
Adduct Ion	Calculated m/z
[M+H] ⁺	169.1587
[M+Na] ⁺	191.1406
[M+K] ⁺	207.1146

Table 3: Predicted Major Fragment Ions of **2-Undecenal** in MS/MS

The fragmentation of aldehydes in mass spectrometry often involves cleavage of bonds adjacent to the carbonyl group.[11]

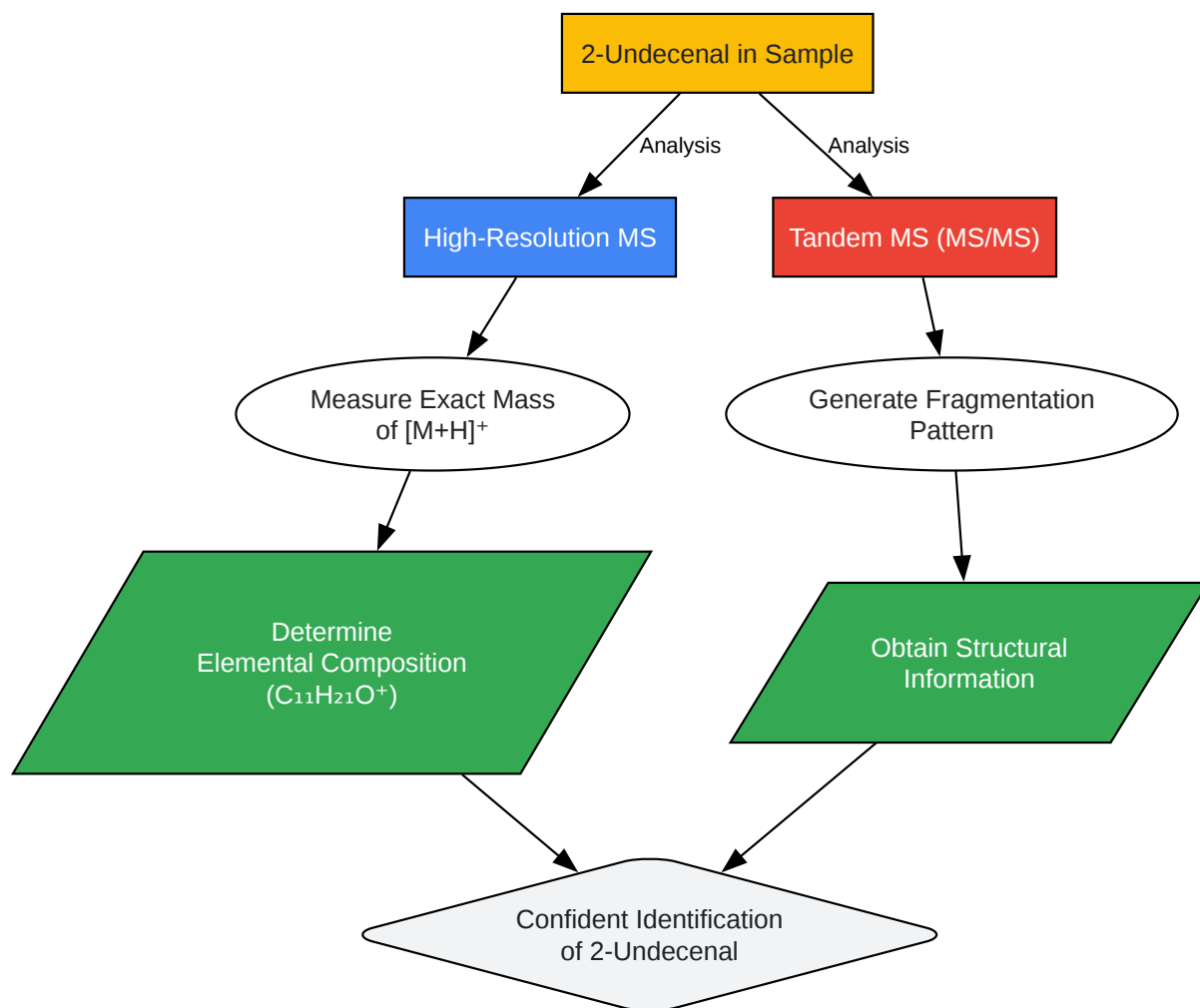
Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Neutral Loss
169.1587	151.1481	H ₂ O
169.1587	141.1325	C ₂ H ₄ O
169.1587	123.1223	C ₂ H ₄ O + H ₂ O
169.1587	95.0855	C ₅ H ₁₀ O
169.1587	81.0700	C ₆ H ₁₂ O
169.1587	67.0542	C ₇ H ₁₄ O

Visualizations



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Caption: Experimental workflow for **2-Undecenal** identification.



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Caption: Logical diagram for HRMS-based compound identification.

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References

- [1. 2-Undecenal \[webbook.nist.gov\]](#)
- [2. \(E\)-2-Undecenal | C₁₁H₂₀O | CID 5283356 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 2-Undecenal, E- \[webbook.nist.gov\]](#)
- [4. m.youtube.com \[m.youtube.com\]](#)
- [5. Fragmentation \(mass spectrometry\) - Wikipedia \[en.wikipedia.org\]](#)
- [6. spectroscopyeurope.com \[spectroscopyeurope.com\]](#)
- [7. m.youtube.com \[m.youtube.com\]](#)
- [8. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility \[massspec.chem.ox.ac.uk\]](#)
- [9. organomation.com \[organomation.com\]](#)
- [10. 2-Undecenal | C₁₁H₂₀O | CID 62447 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. chem.libretexts.org \[chem.libretexts.org\]](#)
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